

In-Depth Technical Guide: Toxicological Profile of 2,3-Dimethylmethcathinone Hydrochloride

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Compound of Interest

Compound Name: 2,3-Dimethylmethcathinone hydrochloride

Cat. No.: B587201

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Disclaimer: This document provides a summary of available scientific information. 2,3-Dimethylmethcathinone (2,3-DMMC) hydrochloride is a designer drug, and its physiological and toxicological properties have not been extensively elucidated.[\[1\]](#)[\[2\]](#) Much of the data presented herein is extrapolated from studies on its isomers, primarily 3,4-dimethylmethcathinone (3,4-DMMC) and 3-methylmethcathinone (3-MMC), and other related synthetic cathinones. This information is intended for researchers, scientists, and drug development professionals and is not for human or veterinary use.

Introduction

2,3-Dimethylmethcathinone (2,3-DMMC) is a synthetic cathinone, a class of novel psychoactive substances (NPS) that are structurally related to amphetamines.[\[1\]](#) As a positional isomer of more well-known synthetic cathinones like mephedrone (4-MMC), 2,3-DMMC is presumed to have stimulant properties.[\[3\]](#)[\[4\]](#) The hydrochloride salt form is common for this class of compounds. Due to the clandestine nature of their production and distribution, comprehensive toxicological data for many synthetic cathinones, including 2,3-DMMC, is scarce. This guide aims to synthesize the available data, with a heavy reliance on data from its isomers, to provide a preliminary understanding of its potential toxicological profile.

Physicochemical Information

Property	Data	Reference
IUPAC Name	1-(2,3-dimethylphenyl)-2-(methylamino)propan-1-one hydrochloride	[5]
Synonyms	2,3-DMMC	[5]
CAS Number	1797981-99-7	[1]
Molecular Formula	C ₁₂ H ₁₇ NO · HCl	[1]
Molecular Weight	227.7 g/mol	[1]
Appearance	White powder (HCl salt)	[5]

In Vitro Toxicology

Direct experimental toxicological data for 2,3-DMMC is largely unavailable in peer-reviewed literature. However, studies on its isomers, 3,4-DMMC and 3-MMC, provide insights into the potential cytotoxic and genotoxic effects.

Cytotoxicity

Studies on related synthetic cathinones have demonstrated cytotoxic effects in various cell lines, with hepatotoxicity being a significant concern.

Table 1: In Vitro Cytotoxicity of Dimethylmethcathinone Isomers and Related Cathinones

Compound	Cell Line	Exposure Time (h)	EC ₅₀ (mM)	Reference
3,4-DMMC	Primary Rat Hepatocytes	24	0.158	[6][7]
3,4-DMMC	H9c2 (rat cardiomyoblasts)	24	0.280	[8][9]
3,4-DMMC	H9c2 (rat cardiomyoblasts)	48	0.179	[9]
3-MMC	Primary Rat Hepatocytes	24	1.68 (MTT assay)	[10]
3-MMC	Primary Rat Hepatocytes	24	3.13 (LDH leakage)	[10]
3-MMC	Primary Rat Hepatocytes	24	1.36 (Neutral red uptake)	[10]
Butylone	Primary Rat Hepatocytes	24	1.21	[6][7]
Buphedrone	Primary Rat Hepatocytes	24	1.57	[6][7]
Methylone	H9c2 (rat cardiomyoblasts)	24	0.978	[9]
Methylone	H9c2 (rat cardiomyoblasts)	48	1.038	[9]

Genotoxicity

No direct genotoxicity data for 2,3-DMMC was found. However, studies on 3-MMC and 4-MEC (4-methylethcathinone) suggest a potential for DNA damage.

Table 2: Genotoxicity of Related Synthetic Cathinones

Compound	Test System	Key Findings	Reference
3-MMC	Single Cell Gel Electrophoresis (SCGE) in TR146 cells	Induced DNA strand breaks	[11]
3-MMC	Micronucleus Assay in TR146 cells	Caused significant induction of micronuclei	[11]
3-MMC	Salmonella/microsome assay	No evidence of gene mutations	[11]
4-MEC	Single Cell Gel Electrophoresis (SCGE) in TR146 cells	Induced DNA strand breaks	[11]

Mechanisms of Toxicity

Based on studies of its isomers, the toxicity of 2,3-DMMC may be mediated by several mechanisms, including oxidative stress, mitochondrial dysfunction, and induction of apoptosis.

Oxidative Stress

Synthetic cathinones like 3,4-DMMC have been shown to induce the production of reactive oxygen species (ROS) and decrease intracellular glutathione levels, leading to oxidative stress. [\[12\]](#) This oxidative stress is a key contributor to their cardiotoxic and hepatotoxic effects.[\[8\]\[9\]](#)

Mitochondrial Dysfunction

Mitochondrial impairment is another hallmark of toxicity for related cathinones. This is characterized by depolarization of the mitochondrial membrane and depletion of intracellular ATP.[\[8\]\[12\]](#)

Apoptosis and Autophagy

Activation of caspase-3, a key executioner caspase in apoptosis, has been observed following exposure to 3,4-DMMC and other cathinones.[\[8\]](#)[\[12\]](#) Some cathinones have also been shown to induce autophagy.[\[8\]](#)

Pharmacokinetics and Metabolism

There is no specific pharmacokinetic data for 2,3-DMMC. Studies on 3-MMC in pigs have shown a short half-life of approximately 0.8 hours and low oral bioavailability (around 7%), suggesting a significant first-pass metabolism effect.[\[10\]](#)[\[13\]](#)

The metabolism of synthetic cathinones generally proceeds through N-demethylation, reduction of the β -keto group, and hydroxylation of the aromatic ring.[\[14\]](#)[\[15\]](#)[\[16\]](#) For 3-MMC, identified metabolites include nor-3-MMC, dihydro-3-MMC, and various hydroxylated and carboxylated derivatives.[\[10\]](#) It is plausible that 2,3-DMMC undergoes a similar metabolic fate.

Experimental Protocols

In Vitro Cytotoxicity Assessment (MTT Assay)

This protocol is a generalized representation based on methodologies used for related cathinones.[\[6\]](#)[\[7\]](#)[\[9\]](#)

- Cell Culture: Plate cells (e.g., primary rat hepatocytes, HepG2, or SH-SY5Y) in 96-well plates at a predetermined density and allow them to adhere overnight.
- Compound Exposure: Prepare serial dilutions of 2,3-DMMC hydrochloride in the appropriate cell culture medium. Replace the existing medium with the medium containing the test compound. Include a vehicle control (medium without the compound).
- Incubation: Incubate the plates for a specified period (e.g., 24 or 48 hours) at 37°C in a humidified atmosphere with 5% CO₂.
- MTT Addition: After incubation, add 3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide (MTT) solution to each well and incubate for an additional 2-4 hours.
- Formazan Solubilization: Remove the MTT solution and add a solubilizing agent (e.g., dimethyl sulfoxide - DMSO) to dissolve the formazan crystals.

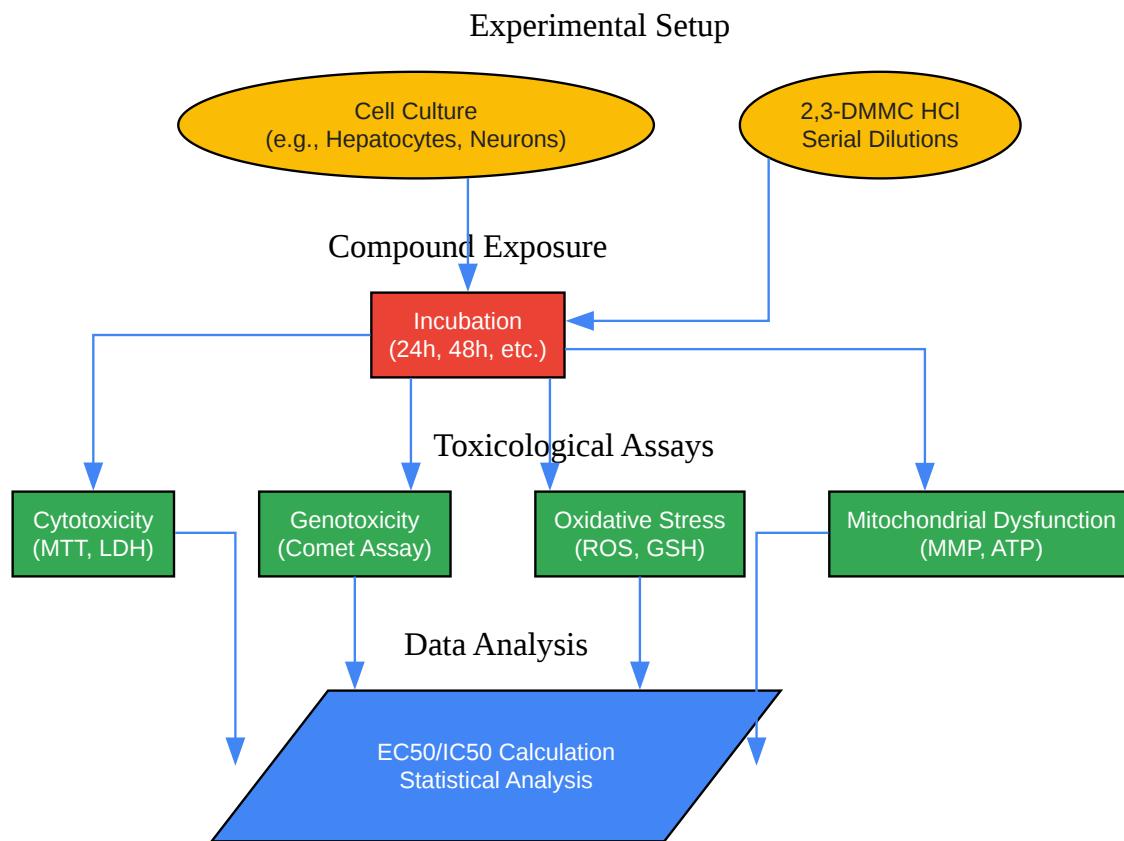
- Absorbance Measurement: Measure the absorbance at a specific wavelength (typically around 570 nm) using a microplate reader.
- Data Analysis: Calculate cell viability as a percentage of the control and determine the EC₅₀ value by fitting the data to a dose-response curve.

Single Cell Gel Electrophoresis (Comet Assay) for Genotoxicity

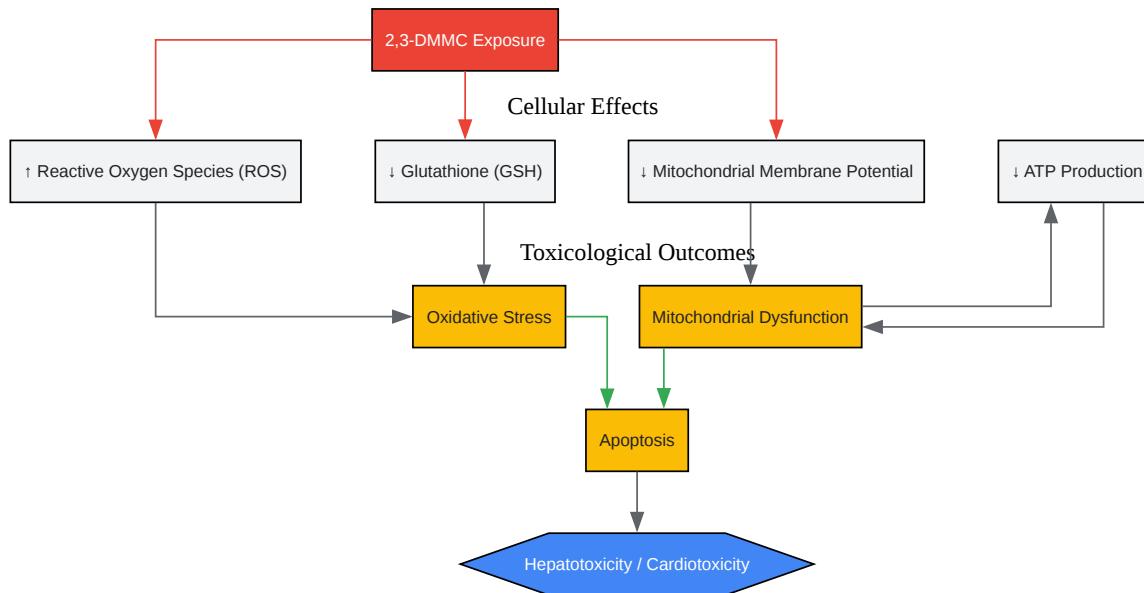
This is a generalized protocol based on the study of 3-MMC and 4-MEC.[\[11\]](#)

- Cell Treatment: Expose a suitable cell line (e.g., TR146) to various concentrations of 2,3-DMMC hydrochloride for a defined period (e.g., 3 or 24 hours). Include positive and negative controls.
- Cell Embedding: Mix the treated cells with low-melting-point agarose and layer onto a microscope slide pre-coated with normal-melting-point agarose.
- Lysis: Immerse the slides in a cold lysis solution to remove cell membranes and cytoplasm, leaving the nuclear material.
- Alkaline Unwinding: Place the slides in an electrophoresis tank filled with an alkaline buffer to allow for DNA unwinding.
- Electrophoresis: Apply an electric field to the slides. Damaged DNA fragments will migrate out of the nucleus, forming a "comet tail."
- Neutralization and Staining: Neutralize the slides and stain the DNA with a fluorescent dye (e.g., ethidium bromide or SYBR Green).
- Visualization and Scoring: Visualize the comets using a fluorescence microscope and quantify the extent of DNA damage using image analysis software (measuring parameters like tail length and tail moment).

Visualizations

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Caption: Generalized workflow for in vitro toxicological assessment of 2,3-DMMC.



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